

# Standard Operating Procedure: Handling and Disposal of SARS-CoV-2 Preparations

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## Compound of Interest

Compound Name: SARS-CoV-2-IN-42

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This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with in-house preparations of SARS-CoV-2. The procedural, step-by-step guidance is intended to answer specific operational questions regarding personal protective equipment (PPE), handling, and disposal.

## Risk Assessment and Containment

All work involving SARS-CoV-2 must be conducted in a Biosafety Level 3 (BSL-3) laboratory. A thorough risk assessment must be performed and approved by the appropriate institutional biosafety committee before any work commences. This assessment should consider the specific procedures to be performed, the concentration and volume of the virus, and the potential for aerosol generation.

## Personal Protective Equipment (PPE)

The following PPE is mandatory for all personnel entering the BSL-3 laboratory to handle SARS-CoV-2 preparations. Proper donning and doffing procedures must be strictly followed.

- **Respiratory Protection:** A powered air-purifying respirator (PAPR) or a properly fit-tested N95 respirator.
- **Body Protection:** Solid-front, wrap-around gown with cuffed sleeves. A disposable, fluid-resistant coverall is also acceptable.
- **Hand Protection:** Double gloving with nitrile or latex gloves. The outer gloves should be changed regularly and whenever contamination is suspected.
- **Eye and Face Protection:** Safety glasses with side shields or a face shield worn over a respirator.
- **Foot Protection:** Dedicated, slip-resistant, closed-toe shoes and disposable shoe covers.

## Laboratory Handling Procedures

- **Centrifugation:** Use sealed centrifuge rotors or safety cups. Rotors and cups should be loaded and unloaded within a certified Class II Biological Safety Cabinet (BSC).
- **Vortexing and Mixing:** All procedures that may generate aerosols, such as vortexing, mixing, or sonicating, must be performed inside a certified Class II BSC.
- **Sharps:** Use only safety-engineered sharps. All sharps must be disposed of in a puncture-resistant, leak-proof sharps container.
- **Spills:** In the event of a spill, immediately notify the laboratory supervisor. The area should be evacuated and secured. Decontamination should be performed by trained personnel wearing appropriate PPE, using an approved disinfectant (see Table 1).

## Decontamination and Waste Disposal

All surfaces and equipment must be decontaminated at the end of each work session and after any spill. All waste generated from handling SARS-CoV-2 is considered biohazardous and

must be decontaminated before disposal.

- **Surface Decontamination:** Use a freshly prepared 1:10 dilution of household bleach (0.5% sodium hypochlorite) or an EPA-registered disinfectant effective against SARS-CoV-2. Allow for the appropriate contact time as specified by the manufacturer (see Table 1).
- **Liquid Waste:** All liquid waste must be decontaminated by treating with a final concentration of at least 10% bleach for a minimum of 30 minutes before disposal down a sanitary sewer.
- **Solid Waste:** All contaminated solid waste (e.g., gloves, gowns, culture flasks) must be placed in a leak-proof, labeled biohazard bag. The bag must be securely closed and decontaminated, typically by autoclaving, before being disposed of as regulated medical waste.

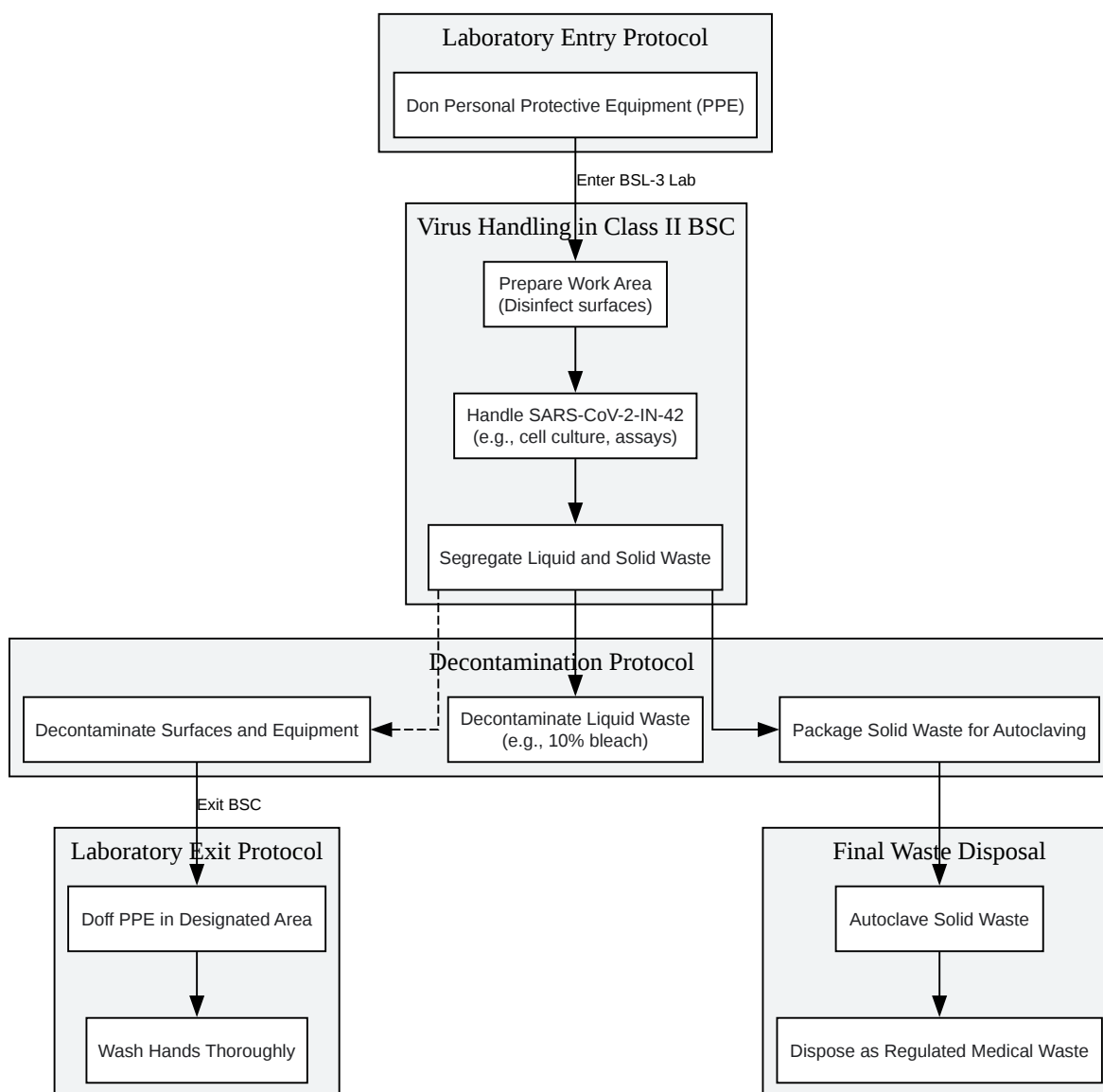
## Data Presentation

Table 1: Recommended Disinfectants for SARS-CoV-2 Decontamination

Disinfectant	Concentration	Contact Time	Notes
Sodium Hypochlorite (Bleach)	0.1% - 0.5%	10 minutes	Prepare fresh daily. Corrosive to some surfaces.
Ethanol	70%	5 minutes	Flammable. Not recommended for large surface areas.
Hydrogen Peroxide	0.5% (accelerated)	5 minutes	Effective, but can be damaging to some surfaces over time.
Quaternary Ammonium Compounds	Varies by product	10 minutes	Ensure the product is on the EPA's List N for effectiveness against SARS-CoV-2.

## Experimental Workflow and Safety Diagram

The following diagram illustrates the standard workflow for handling and disposing of SARS-CoV-2 preparations in a BSL-3 laboratory, emphasizing critical safety and containment steps.



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